

# In-Depth Technical Guide: Physicochemical Properties of Tetraethylammonium Cyanide

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## Compound of Interest

Compound Name: *Tetraethylammonium cyanide*

Cat. No.: *B088703*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the molecular weight and chemical formula of **tetraethylammonium cyanide**, a compound relevant in various chemical syntheses.

## Chemical Identity and Molecular Weight

**Tetraethylammonium cyanide** is a quaternary ammonium salt. It consists of a central nitrogen atom bonded to four ethyl groups, forming a tetraethylammonium cation, and a cyanide anion.

[1][2] The chemical formula can be represented as  $[(\text{CH}_3\text{CH}_2)_4\text{N}]\text{CN}$  or  $\text{C}_9\text{H}_{20}\text{N}_2$ . [1][3][4]

The molecular weight of this compound is a critical parameter for stoichiometric calculations in experimental research. The accepted molecular weight is 156.27 g/mol. [3][4][5][6]

Data Presentation: Molecular Properties

Property	Value	Source
Chemical Formula	$[(\text{CH}_3\text{CH}_2)_4\text{N}]\text{CN}$ or $\text{C}_9\text{H}_{20}\text{N}_2$	[1][3][4]
Molar Mass	156.27 g/mol	[3][4][5][6]
Appearance	White solid or yellow to yellow-brown sticky oil	[1][3]
Melting Point	254 °C	[1]
CAS Number	13435-20-6	[1][3]

## Calculation of Molecular Weight

The molecular weight of **tetraethylammonium cyanide** ( $\text{C}_9\text{H}_{20}\text{N}_2$ ) is calculated by summing the atomic weights of its constituent atoms. The calculation is based on the following atomic masses:

- Carbon (C): ~12.01 g/mol
- Hydrogen (H): ~1.008 g/mol
- Nitrogen (N): ~14.01 g/mol

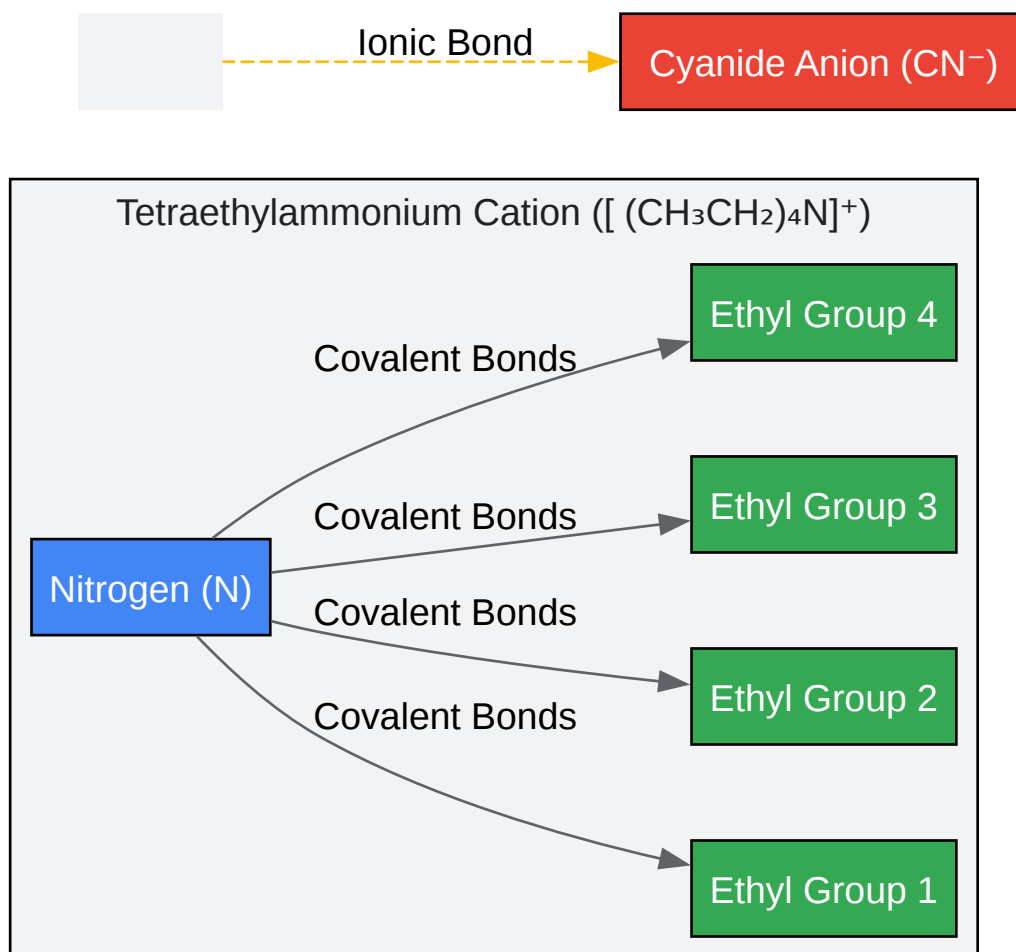
Calculation:  $(9 * 12.01 \text{ g/mol}) + (20 * 1.008 \text{ g/mol}) + (2 * 14.01 \text{ g/mol}) = 108.09 + 20.16 + 28.02 = 156.27 \text{ g/mol}$

## Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic masses of its elements. As such, detailed experimental protocols or signaling pathway diagrams are not applicable to this specific topic. These elements are typically associated with biological or mechanistic studies, which are beyond the scope of defining a basic physicochemical property like molecular weight.

## Logical Relationship of Components

The relationship between the constituent parts of **tetraethylammonium cyanide** is straightforward, representing an ionic bond between the cation and anion.



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Caption: Ionic interaction in **tetraethylammonium cyanide**.

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## References

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